

Health and Safety Profile of Decyl(dimethyl)phosphine Oxide: A Technical Guide

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Compound of Interest

Compound Name: **Decyl(Dimethyl)phosphine Oxide**

Cat. No.: **B1226676**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information currently available for **Decyl(dimethyl)phosphine Oxide**. The information is compiled from various sources, including safety data sheets and toxicological testing guidelines, to support its safe handling and use in research and development.

Chemical and Physical Properties

Decyl(dimethyl)phosphine oxide is an organophosphorus compound with the following key identifiers and properties.

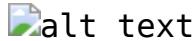
Property	Value
Chemical Name	Decyl(dimethyl)phosphine oxide
Synonyms	APO-10, Dimethyldecylphosphine oxide
CAS Number	2190-95-6
Molecular Formula	C ₁₂ H ₂₇ OP
Molecular Weight	218.32 g/mol

Hazard Identification and Classification

Decyl(dimethyl)phosphine oxide is classified as an irritant. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

GHS Pictogram:



Signal Word: Warning

Toxicological Data

Comprehensive toxicological data is essential for a complete understanding of a substance's potential health effects. Below is a summary of the available data for **Decyl(dimethyl)phosphine oxide**.

Acute Toxicity

Quantitative data on the acute toxicity of a closely related phosphine oxide indicates low toxicity via oral and dermal routes.

Route	Species	Test	Result
Oral	Rat	LD50	>5000 mg/kg [1]
Dermal	Rabbit	LD50	>5000 mg/kg [1]
Inhalation	-	LC50	Data not available

Irritation

Skin Irritation: Studies on rabbits have shown that **Decyl(dimethyl)phosphine oxide** is not irritating to the skin. In a study following OECD Guideline 404, a 4-hour semi-occlusive dermal application of the substance to three rabbits resulted in no observable dermal reactions. The Primary Irritation Index was calculated to be 0.0.

Eye Irritation: An eye irritation study in rabbits, following OECD Guideline 405, indicated that **Decyl(dimethyl)phosphine oxide** is minimally irritating to the eye. Following a single instillation, crimson-red conjunctival appearance with very-slight chemosis was observed, which resolved by day 8. The highest total mean score was 7.3 at the 24-hour observation.

Sensitization

Skin Sensitization: A safety data sheet for a related phosphine oxide indicates that it is sensitizing to the skin in guinea pigs (GPMT).[\[1\]](#) However, specific data for **Decyl(dimethyl)phosphine oxide** is not available.

Respiratory Sensitization: No data is currently available on the potential of **Decyl(dimethyl)phosphine oxide** to cause respiratory sensitization.

Mutagenicity

No specific mutagenicity data (e.g., Ames test, chromosomal aberration assay) for **Decyl(dimethyl)phosphine oxide** was found in the public domain.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of toxicological studies. The following sections outline the standard protocols for key toxicological endpoints.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.



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OECD 404 Experimental Workflow

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

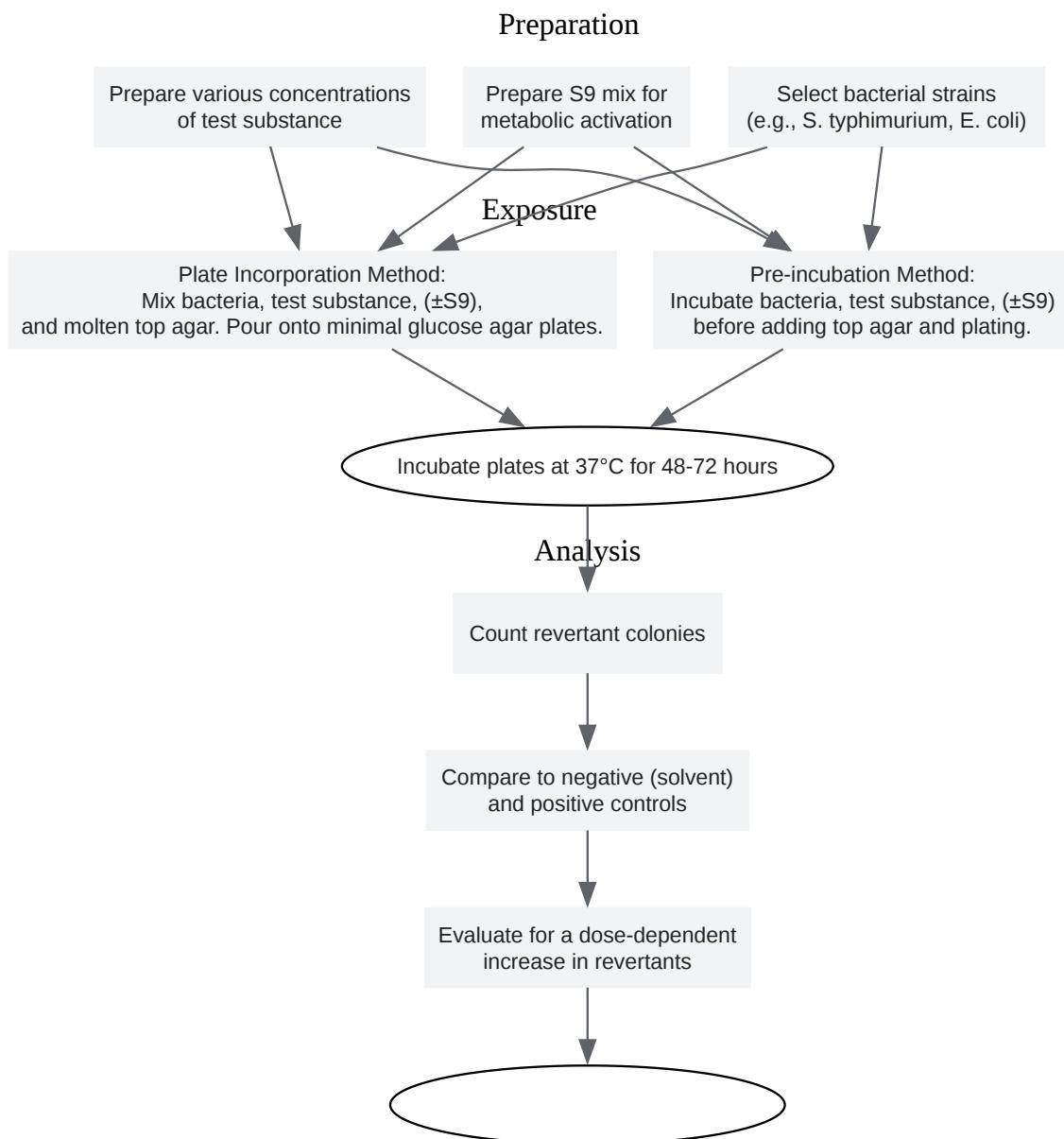


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OECD 405 Experimental Workflow

Bacterial Reverse Mutation Test (Ames Test - OECD Guideline 471)

This in vitro assay is widely used to assess the mutagenic potential of a substance.



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Ames Test General Workflow

Handling and Safety Precautions

Based on the available data, the following handling and safety precautions are recommended.

Engineering Controls

- Use in a well-ventilated area.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

Storage

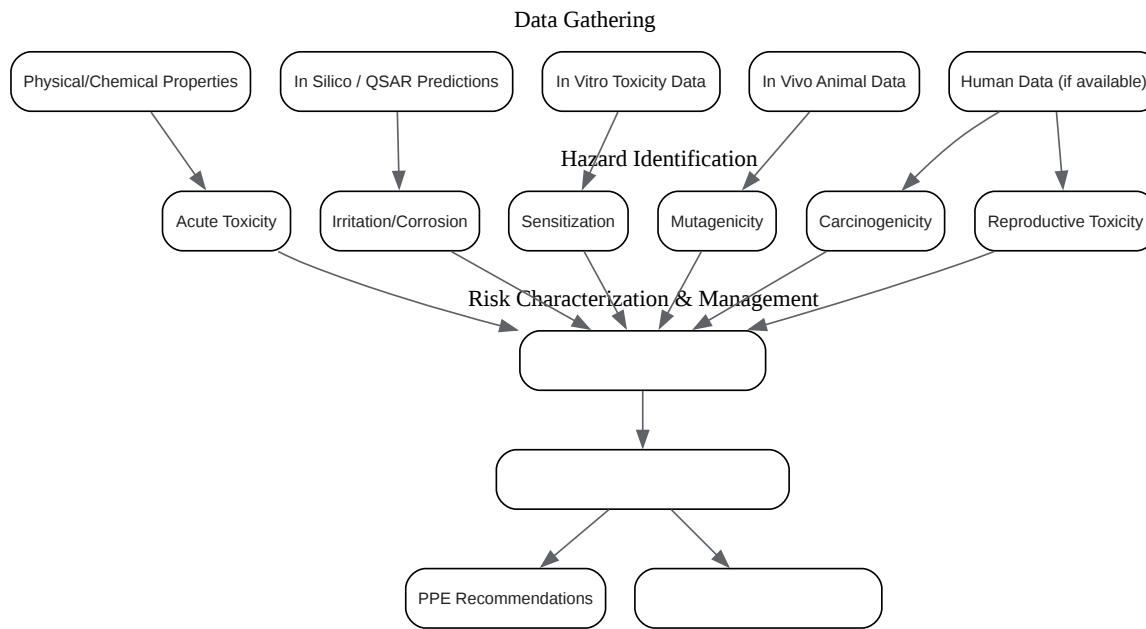
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from oxidizing agents.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May produce carbon oxides and phosphorus oxides upon combustion.

Logical Relationship of Hazard Assessment

The process of assessing the health and safety of a chemical involves a logical flow of information gathering and evaluation.



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Logical Flow of Chemical Hazard Assessment

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Users should always consult the most current SDS for **Decyl(dimethyl)phosphine Oxide** before handling.

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References

- 1. 3d.nice-cdn.com [3d.nice-cdn.com]
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